

Essential Safety and Operational Guidance for Handling N-Benzoyl-L-alanine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: N-Benzoyl-L-alanine

Cat. No.: B556290

[Get Quote](#)

This document provides crucial safety and logistical information for researchers, scientists, and drug development professionals working with **N-Benzoyl-L-alanine**. The procedural guidance herein is intended to establish safe laboratory practices and ensure proper handling and disposal of this chemical.

Hazard Assessment

N-Benzoyl-L-alanine is a compound that may cause irritation to the skin, eyes, and respiratory tract[1][2]. While some safety data sheets (SDS) indicate that it is not classified as hazardous under the 2012 OSHA Hazard Communication Standard, it is crucial to handle it with care to minimize exposure[3].

Primary Hazards:

- Skin Irritation: May cause redness and discomfort upon contact with skin[2].
- Serious Eye Irritation: Can cause serious irritation to the eyes[2].
- Respiratory Irritation: Inhalation of dust may lead to respiratory irritation[2].

Personal Protective Equipment (PPE)

The following table summarizes the recommended personal protective equipment for handling **N-Benzoyl-L-alanine**.

| PPE Category | Recommended Equipment |
|-------------------------|---|
| Eye and Face Protection | Safety glasses with side-shields or chemical safety goggles are mandatory. These should comply with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166[4]. |
| Hand Protection | Wear appropriate chemically resistant gloves (e.g., nitrile rubber). Inspect gloves before use and remove them carefully to avoid skin contamination[5][6]. |
| Body Protection | A standard laboratory coat or long-sleeved clothing is required to prevent skin exposure[4][7]. |
| Respiratory Protection | Under normal laboratory conditions with adequate ventilation, respiratory protection is not typically required. For large-scale operations, in emergencies, or where dust formation is significant, use a NIOSH/MSHA or European Standard EN 136 approved respirator with a particle filter[7]. |

Operational Plan: Safe Handling and Storage

Adherence to the following procedures is essential for the safe handling and storage of **N-Benzoyl-L-alanine**.

Engineering Controls:

- Work in a well-ventilated area.
- For procedures that may generate dust, use a chemical fume hood or a ventilated enclosure.
- Ensure that eyewash stations and safety showers are readily accessible[7].

Handling Procedures:

- Preparation: Before handling, ensure all necessary PPE is donned correctly.
- Dispensing: Avoid the formation of dust when weighing or transferring the solid material[3][5].
- Contact Avoidance: Avoid contact with skin, eyes, and clothing[4][5]. Do not ingest or inhale the substance[4][5].
- Hygiene: Practice good industrial hygiene. Wash hands thoroughly after handling, and before eating, drinking, or smoking. Contaminated clothing should be changed promptly[7].

Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place[4][5]. Some sources recommend freezer storage[3].
- Keep the substance away from incompatible materials such as strong oxidizing agents[3].

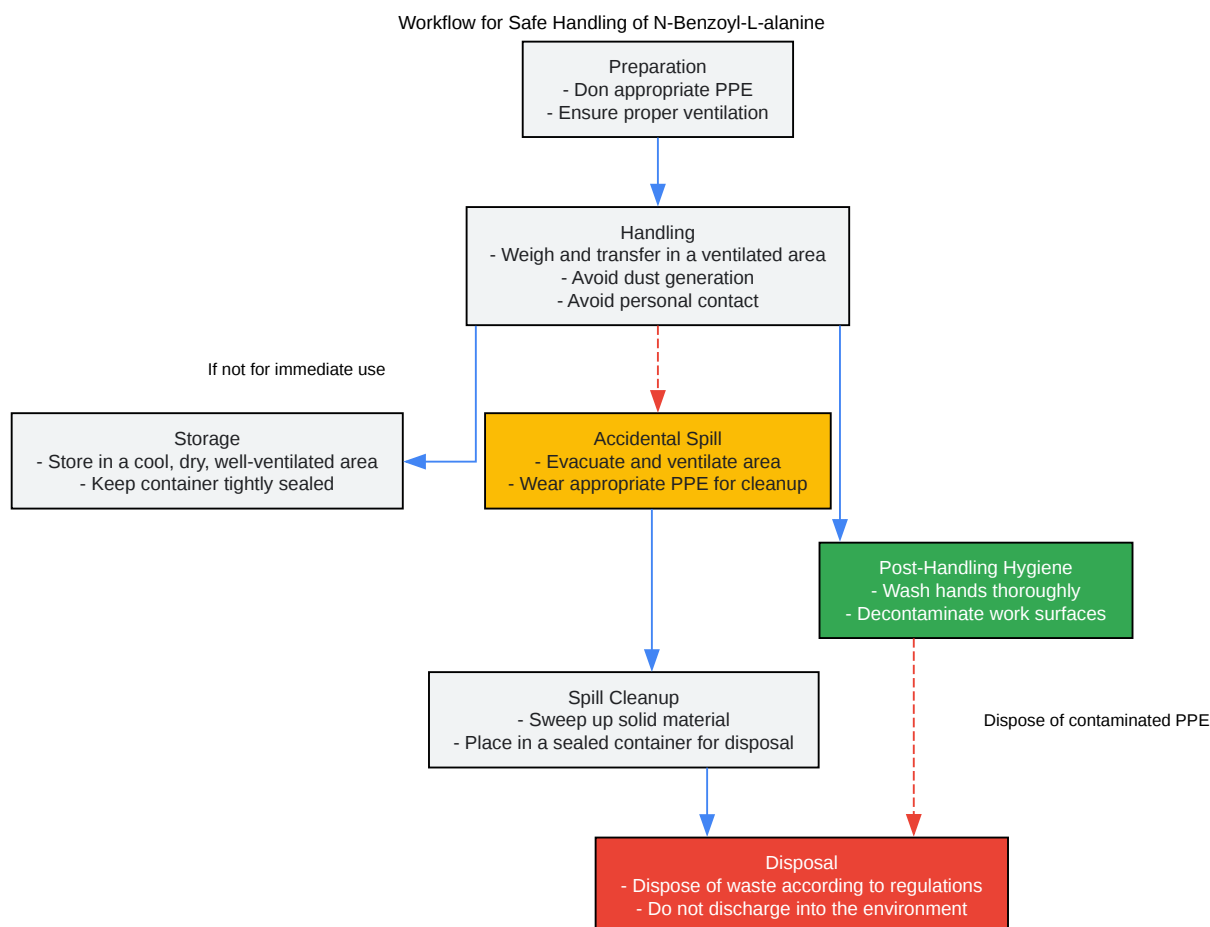
Disposal Plan

Dispose of **N-Benzoyl-L-alanine** and its containers in accordance with all applicable federal, state, and local regulations[8].

Waste Disposal Steps:

- Collection: Collect waste material in a suitable, labeled, and closed container to await disposal[5][6]. Do not mix with other waste.
- Environmental Protection: Prevent the product from entering drains, waterways, or the soil[8].
- Disposal Method: Offer surplus and non-recyclable solutions to a licensed disposal company[6]. Uncleaned containers should be handled as the product itself.

Workflow for Safe Handling of N-Benzoyl-L-alanine



[Click to download full resolution via product page](#)

Caption: Logical workflow for the safe handling and disposal of **N-Benzoyl-L-alanine**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. N-Benzoylalanine - Hazardous Agents | Haz-Map [haz-map.com]
- 2. N-benzoyl-L-alanine | C10H11NO3 | CID 709778 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. fishersci.com [fishersci.com]
- 4. fishersci.com [fishersci.com]
- 5. WERCS Studio - Application Error [assets.thermofisher.cn]
- 6. cdhfinechemical.com [cdhfinechemical.com]
- 7. assets.thermofisher.com [assets.thermofisher.com]
- 8. spectrumchemical.com [spectrumchemical.com]
- To cite this document: BenchChem. [Essential Safety and Operational Guidance for Handling N-Benzoyl-L-alanine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b556290#personal-protective-equipment-for-handling-n-benzoyl-l-alanine]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com